

Application Note: High-Throughput Screening for Off-Target Effects of Thenalidine

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Compound of Interest

Compound Name: *Thenalidine*

CAS No.: 86-12-4

Cat. No.: B1682244

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Audience: Researchers, scientists, and drug development professionals.

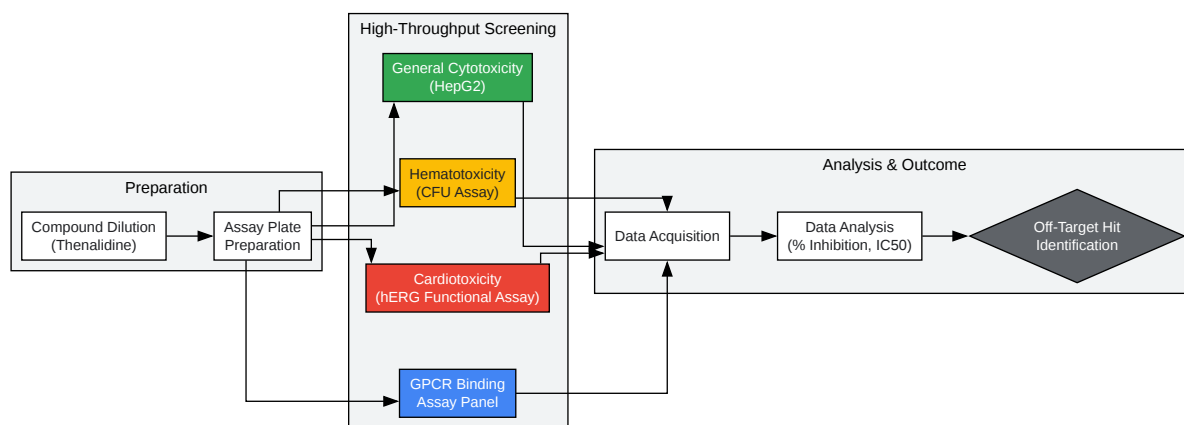
Introduction

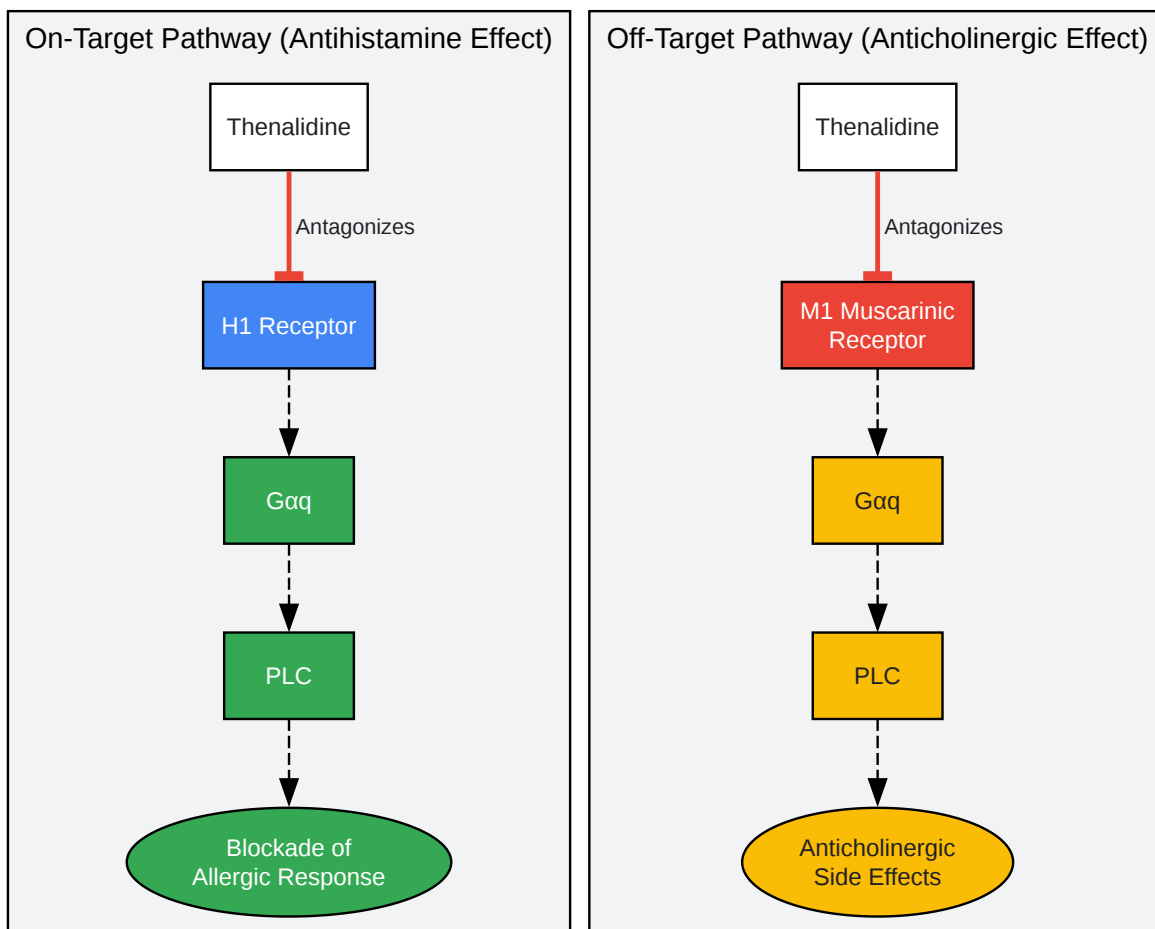
Thenalidine is an antihistamine and anticholinergic agent formerly used for the treatment of pruritus and allergic conditions.[1][2][3] Its primary therapeutic action is antagonism of the histamine H1 receptor. However, **Thenalidine** was withdrawn from markets in the United States, Canada, and the United Kingdom in 1963 due to a significant risk of causing neutropenia, a severe form of which is agranulocytosis.[1][4][5] This serious adverse effect, along with its anticholinergic properties, underscores the importance of comprehensive off-target profiling in drug development. High-throughput screening (HTS) provides a robust framework for identifying unintended molecular interactions early in the discovery pipeline, thereby minimizing the risk of late-stage failures and enhancing patient safety.[6]

This document provides detailed protocols for a panel of HTS assays designed to identify and characterize the off-target effects of **Thenalidine**, with a particular focus on G-protein coupled receptors (GPCRs), cardiotoxicity, and hematotoxicity.

Experimental Design and Workflow

A multi-pronged HTS approach is employed to build a comprehensive safety profile for **Thenalidine**. The workflow begins with compound preparation, followed by parallel screening across several platforms: a broad GPCR binding panel to identify primary and secondary pharmacology, a functional cardiac assay to assess cardiotoxicity, and a hematopoietic stem cell assay to investigate the mechanisms of its known hematotoxicity.





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References

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- 2. [Theralidine | C17H22N2S | CID 27901 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [Theralidine \[medbox.iiab.me\]](#)

- [4. A fatal case of agranulocytosis due to thenalidine tartrate complicated by acute renal failure and mycelial abscesses of brain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. thenalidine | 86-12-4 \[chemicalbook.com\]](#)
- [6. How can off-target effects of drugs be minimised? \[synapse.patsnap.com\]](#)
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